

Experimental Protocol for Assessing the Endocrine Activity of Dimethyl-bisphenol A

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Compound of Interest

Compound Name: Dimethyl-bisphenol A

Cat. No.: B072332

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Application Note

This document provides a comprehensive set of experimental protocols to assess the potential endocrine-disrupting activities of 3,3'-**dimethyl-bisphenol A** (DMBPA). The protocols are designed for researchers, scientists, and drug development professionals to evaluate the interaction of DMBPA with key components of the endocrine system, including estrogen, androgen, and thyroid hormone pathways. The methodologies are based on internationally recognized guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD), to ensure data reliability and comparability. While specific quantitative data for DMBPA, such as half-maximal effective or inhibitory concentrations (EC₅₀/IC₅₀), are not extensively available in published literature, this guide provides the framework to generate such data. A study by Kitamura et al. (2005) indicates that DMBPA exhibits significant thyroid hormonal activity and potential anti-androgenic effects^{[1][2]}.

Summary of Endocrine Activity of Dimethyl-bisphenol A (DMBPA) and Related Compounds

The following tables summarize the known endocrine activities of DMBPA and the parent compound, Bisphenol A (BPA), for comparative purposes. It is important to note that quantitative data for DMBPA is limited.

Table 1: Summary of In Vitro Endocrine Activity

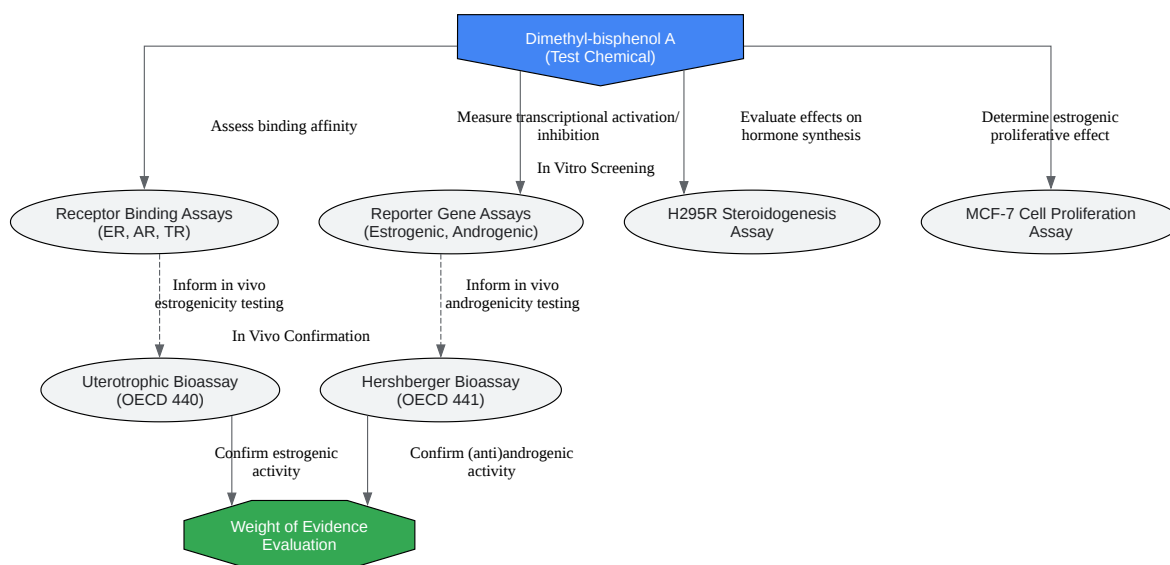
Compound	Assay	Endpoint	Result	Reference
DMBPA	GH3 Cell Proliferation	Thyroid Agonism	Significant thyroid hormonal activity observed.	[1][2]
NIH3T3 Cell Androgen Activity	Anti-androgenism	Showed inhibitory effects on androgen activity.	[1][2]	
MCF-7 Cell Estrogenicity	Estrogen Agonism	No significant estrogenic activity reported.	[1][2]	
BPA	Estrogen Receptor (ER) Binding	Binding Affinity	Weak binder to ER α and ER β .	[3]
ER α Reporter Gene Assay	Agonist Activity	EC50: 317 nM	[3]	
Androgen Receptor (AR) Reporter Gene Assay	Antagonist Activity	IC50: 2.14 μ M	[4]	
H295R Steroidogenesis Assay	Effects on Hormone Production	Decreased testosterone and androstenedione, increased estrone and estradiol.	[5]	
Thyroid Receptor (TR) Binding	Binding Affinity (Ki)	200 μ M	[6]	

Table 2: Summary of In Vivo Endocrine Activity

Compound	Assay	Species	Endpoint	Result	Reference
DMBPA	Leydig Cell Regeneration	Rat	Androgen Receptor Antagonism	Delayed Leydig cell regeneration, suggesting AR antagonism.	[7]
BPA	Uterotrophic Assay	Mouse	Uterine Weight	Positive response, indicating estrogenic activity.	[8]

Experimental Workflows and Signaling Pathways

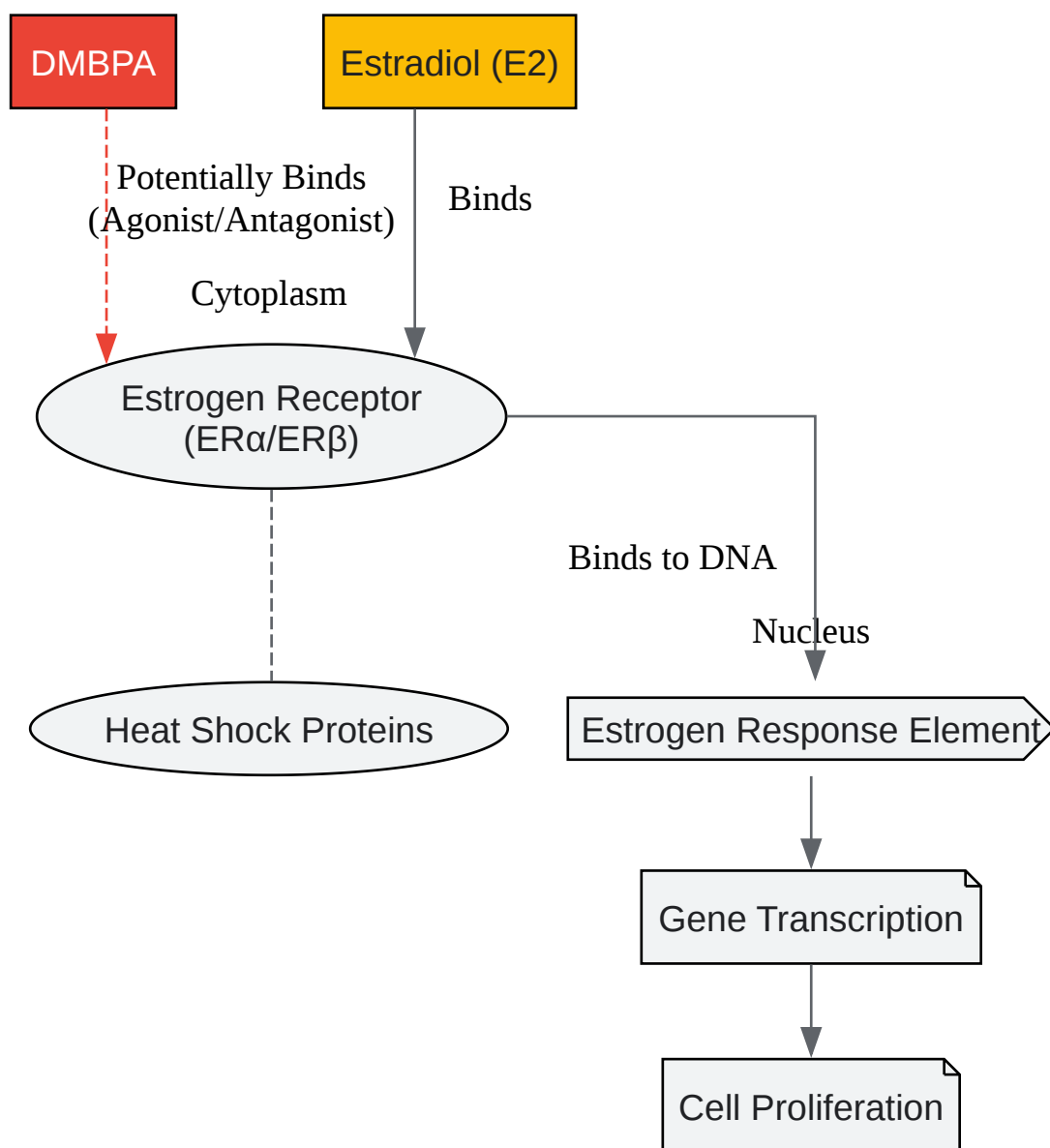
Experimental Workflow for Assessing Endocrine Activity



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Experimental workflow for assessing DMBPA's endocrine activity.

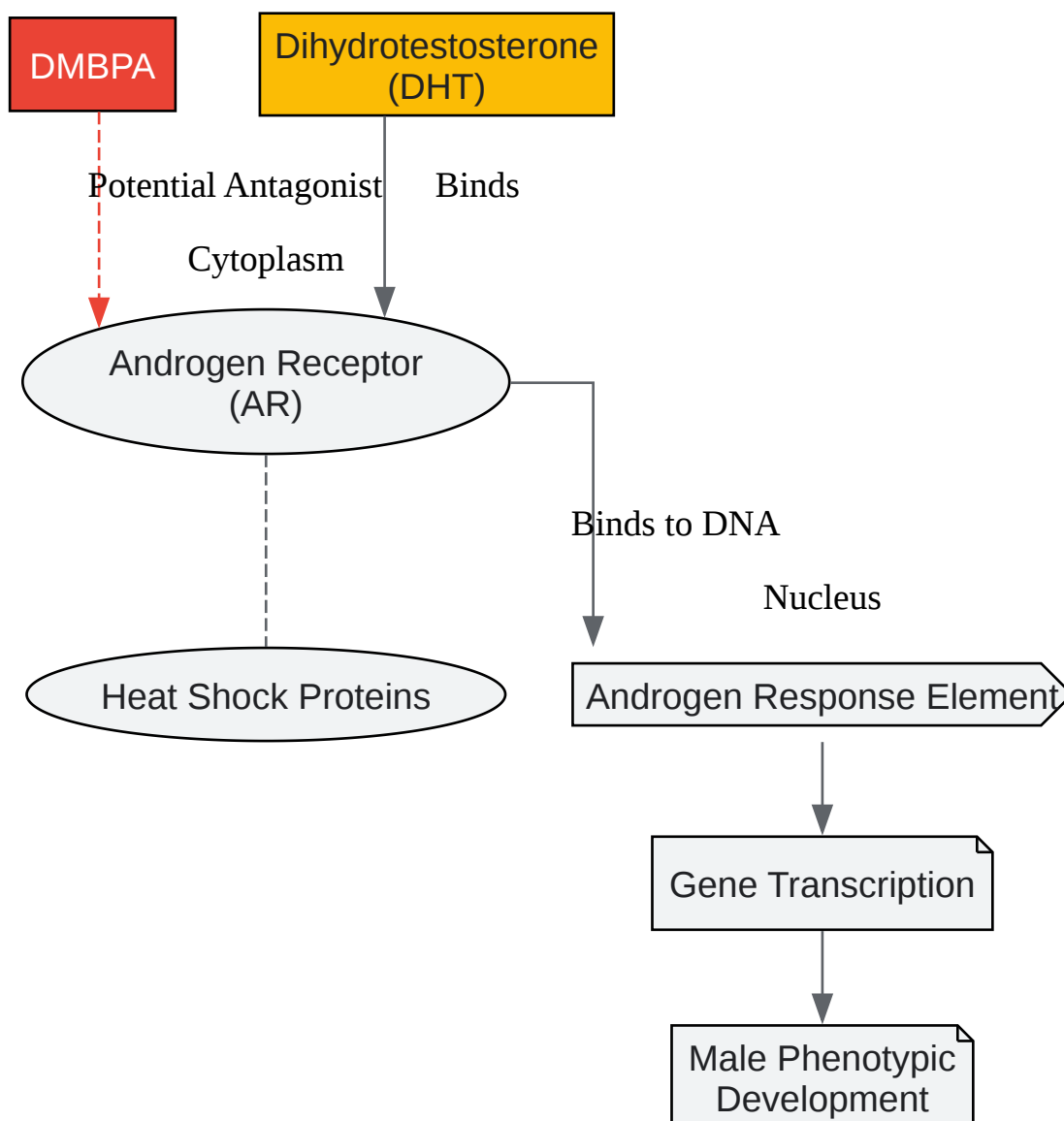
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Androgen Receptor Signaling Pathway



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